

# Heptadecyltrimethylammonium Bromide safety data sheet and handling precautions

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## Compound of Interest

Compound Name: *Heptadecyltrimethylammonium  
Bromide*

Cat. No.: *B1640526*

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## Heptadecyltrimethylammonium Bromide: A Technical Safety and Handling Guide

This guide provides an in-depth overview of the safety data and handling precautions for **Heptadecyltrimethylammonium Bromide** (HTAB), a quaternary ammonium compound used in various research and development applications. The information is compiled from multiple safety data sheets to ensure a comprehensive resource for researchers, scientists, and drug development professionals.

## Hazard Identification and Classification

**Heptadecyltrimethylammonium Bromide** is classified as a hazardous substance under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals. It poses significant risks upon exposure, including acute toxicity, skin and eye damage, and environmental hazards.

Table 1: GHS Hazard and Precautionary Statements

Category	Code	Statement
Hazard Statements	H302	Harmful if swallowed.[1][2][3] [4][5][6]
H315		Causes skin irritation.[1][2][3] [4][5][6]
H318		Causes serious eye damage. [1][2][4][5][6]
H335		May cause respiratory irritation.[1][4][5][6]
H373		May cause damage to organs (Gastrointestinal tract) through prolonged or repeated exposure if swallowed.[1][2][4] [6]
H410		Very toxic to aquatic life with long lasting effects.[1][2][3][4] [5][6]
Precautionary Statements	P260	Do not breathe dust.[1][2][6][7]
P264		Wash skin thoroughly after handling.[2][3][6][7]
P270		Do not eat, drink or smoke when using this product.[2][3] [6][7]
P273		Avoid release to the environment.[1][2][5][6][7]
P280		Wear protective gloves/ eye protection/ face protection.[1] [2][3][5][6][7]
P301 + P312		IF SWALLOWED: Call a POISON CENTER/ doctor if you feel unwell.[5][6][7]

P302 + P352	IF ON SKIN: Wash with plenty of soap and water.[2][3][5][6][7]
P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.[3][6][7]
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][2][3][5]
P310	Immediately call a POISON CENTER or doctor.[1][3]
P391	Collect spillage.[1][2]
P403 + P233	Store in a well-ventilated place. Keep container tightly closed.[1][3][6]
P501	Dispose of contents/container to an approved waste disposal plant.[1][3]

## Physicochemical Data

Understanding the physical and chemical properties of a substance is critical for its safe handling and storage.

Table 2: Physical and Chemical Properties

Property	Value
Physical State	Powder, Solid[2]
Color	White[2]
Melting Point	237 - 243 °C[2]
Boiling Point	181 °C (lit.)[2]
Solubility	Soluble in water.[3]
Stability	Stable under recommended storage conditions. Hygroscopic.[3][8]
Autoignition Temperature	290 °C / 554 °F[8]

## Handling and Storage Protocols

Adherence to strict handling and storage protocols is mandatory to minimize exposure risk and ensure laboratory safety.

### Safe Handling Practices:

- Ventilation: Always handle in a well-ventilated place.[2] Use only outdoors or in an area with local and general ventilation.[1][7]
- Avoid Dust Formation: Avoid generating dust and aerosols.[2][9]
- Personal Contact: Avoid contact with skin, eyes, and clothing.[2][8] Do not breathe dust.[6][7]
- Hygiene: Wash hands and face thoroughly after handling.[1][3][7] Do not eat, drink, or smoke in work areas.[1][3][7] Contaminated work clothing should not be allowed out of the workplace.[10]
- Personal Protective Equipment (PPE):
  - Eye/Face Protection: Wear tightly fitting safety goggles with side-shields or a face shield.  
[2] Ensure eyewash stations are close to the workstation.[3][8]

- Skin Protection: Handle with chemical-impermeable gloves. Wear appropriate protective clothing to prevent skin exposure.[\[2\]](#)[\[8\]](#)
- Respiratory Protection: If engineering controls are insufficient, use a full-face particle respirator type N100 (US) or type P3 (EN 143).[\[6\]](#)

#### Storage Conditions:

- Container: Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[2\]](#)[\[3\]](#)
- Incompatibilities: Store away from incompatible materials such as strong oxidizing agents.
- Atmosphere: Due to its hygroscopic nature, storing under an inert atmosphere is recommended.[\[3\]](#)

## Emergency and First Aid Procedures

Immediate and appropriate first aid is crucial in the event of exposure.

Table 3: First Aid Measures

Exposure Route	Procedure
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. If breathing is difficult or stopped, provide artificial respiration. Call a physician or POISON CENTER if you feel unwell. <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Skin Contact	Immediately take off all contaminated clothing. Rinse the skin with plenty of soap and water for at least 15 minutes. If skin irritation persists, call a physician. <a href="#">[2]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Eye Contact	Rinse cautiously with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Immediately call an ophthalmologist or POISON CENTER. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Immediately make the victim drink water (two glasses at most). Call a physician or POISON CENTER. <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[6]</a> <a href="#">[7]</a>

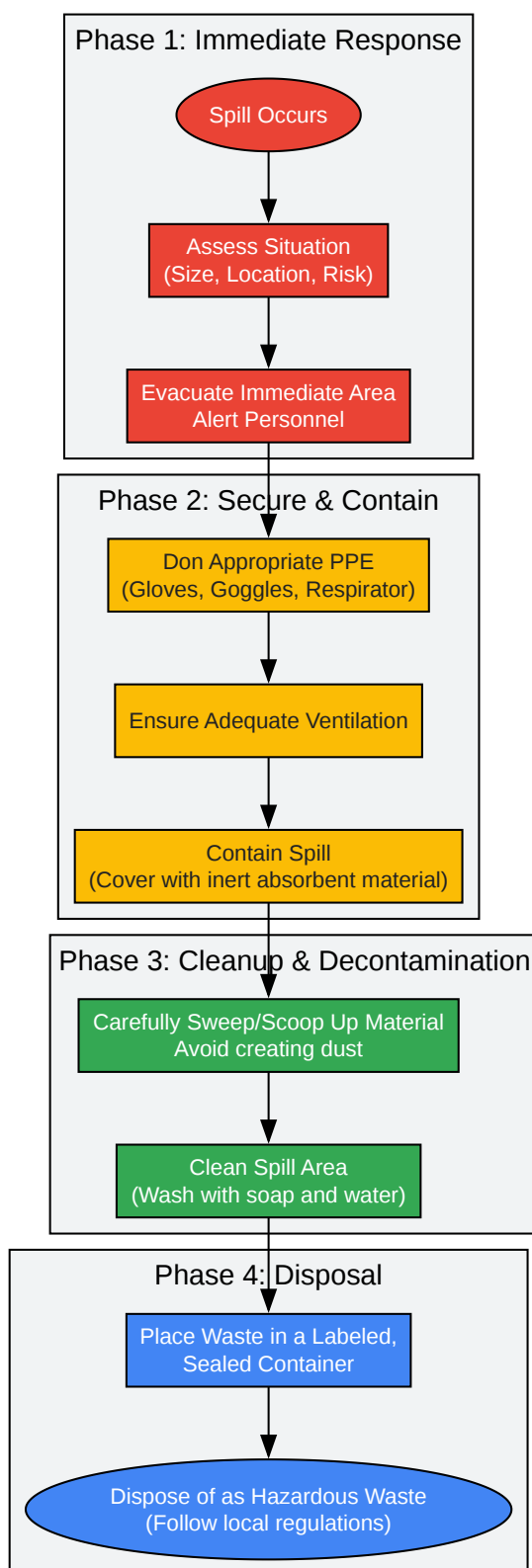
#### Fire Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[2\]](#)[\[7\]](#)
- Specific Hazards: Hazardous combustion products include carbon oxides, nitrogen oxides (NO<sub>x</sub>), and hydrogen bromide gas.[\[6\]](#)[\[7\]](#) The substance is combustible and can form explosive mixtures with air on intense heating.[\[6\]](#)[\[7\]](#)
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[7\]](#)[\[8\]](#)

## Accidental Release and Disposal Protocol

Safety data sheets provide standardized procedures for containing and cleaning spills. The following workflow outlines the necessary steps for managing an accidental release of

**Heptadecyltrimethylammonium Bromide.**



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Caption: Workflow for handling an accidental chemical spill.



Waste Disposal: Waste materials must be disposed of in accordance with national and local regulations.[6] Do not let the product enter drains or surface water.[1][7] The chemical should be left in its original container and not mixed with other waste.[6] Uncleaned containers should be handled as the product itself.[6]

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## References

- 1. chemos.de [chemos.de]
- 2. chemicalbook.com [chemicalbook.com]
- 3. assets.thermofisher.cn [assets.thermofisher.cn]
- 4. fishersci.com [fishersci.com]
- 5. Hexadecyltrimethylammonium bromide CAS 57-09-0 | 814119 [merckmillipore.com]
- 6. sigmaaldrich.com [sigmaaldrich.com]
- 7. uwyo.edu [uwyo.edu]
- 8. fishersci.com [fishersci.com]
- 9. apps.mnc.umn.edu [apps.mnc.umn.edu]
- 10. echemi.com [echemi.com]
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